

TH34 Experimental Artifacts: Technical Support Center

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Compound of Interest

Compound Name: TH34

Cat. No.: B611328

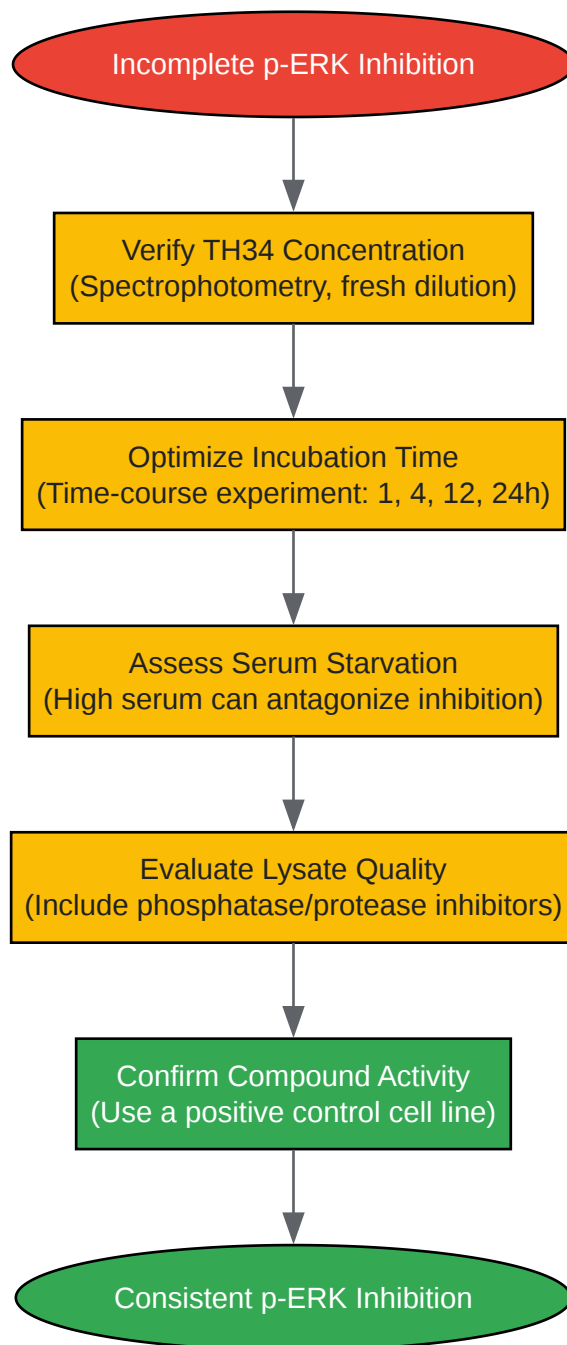
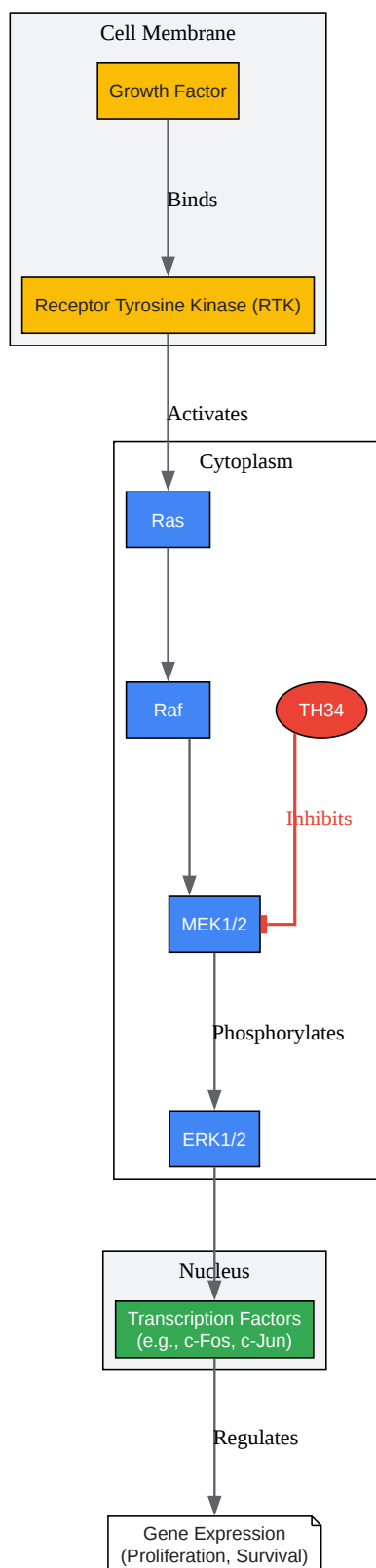
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Welcome to the technical support center for **TH34**, a selective inhibitor of MEK1/2 kinases. This guide is designed to help you troubleshoot common experimental artifacts and answer frequently asked questions to ensure the accuracy and reproducibility of your results.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for **TH34**?

A1: **TH34** is a potent and selective, ATP-competitive inhibitor of MEK1 and MEK2 kinases. By inhibiting MEK, **TH34** prevents the phosphorylation and activation of ERK1/2 (p44/42 MAPK), thereby blocking downstream signaling in the Ras-Raf-MEK-ERK pathway.



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